

Introduction: The Significance of the Quinoxaline Scaffold

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Compound of Interest

Compound Name: *2,3-Diphenylquinoxaline-6-carboxamide*

CAS No.: 32387-85-2

Cat. No.: B12147439

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Quinoxaline, a heterocyclic compound formed by the fusion of a benzene and a pyrazine ring, stands as a "privileged scaffold" in the field of medicinal chemistry.^[1] This structural motif is a cornerstone in the development of novel therapeutic agents due to its remarkable versatility and wide spectrum of pharmacological activities.^{[1][2]} Quinoxaline derivatives have demonstrated significant efficacy as anticancer, antimicrobial, antiviral, and anti-inflammatory agents, making them a focal point of intensive research in drug discovery.^{[1][2][3][4]} The adaptability of the quinoxaline core allows for extensive structural modifications, enabling the fine-tuning of its biological and physicochemical properties to target a diverse range of cellular pathways and receptors.^{[2][4]}

This guide provides a comprehensive technical overview of **2,3-Diphenylquinoxaline-6-carboxamide**, a specific derivative that has garnered interest for its potential applications in medicinal chemistry and materials science. We will delve into its chemical and physical properties, established synthetic routes, and explore its emerging biological significance, offering a resource for researchers and professionals in drug development.

Physicochemical and Structural Properties

2,3-Diphenylquinoxaline-6-carboxamide is a solid organic compound characterized by the core quinoxaline ring system with phenyl groups at the 2 and 3 positions and a carboxamide functional group at the 6 position. These structural features dictate its chemical behavior and physical characteristics.

Property	Value	Reference
CAS Number	32387-85-2	[5]
Molecular Formula	C ₂₁ H ₁₅ N ₃ O	[5]
Molecular Weight	325.4 g/mol	[5]
IUPAC Name	2,3-diphenylquinoxaline-6-carboxamide	[5]
Synonyms	2,3-Diphenyl-quinoxaline-6-carboxylic acid amide; 6-Quinoxalinecarboxamide, 2,3-diphenyl-	[5]
Water Solubility	0.6 µg/mL	[5]

The low aqueous solubility is a typical characteristic of polycyclic aromatic compounds and has implications for its formulation and delivery in biological systems. It is generally more soluble in organic solvents like ethanol and chloroform.[6]

Synthesis and Characterization: A Validated Pathway

The synthesis of **2,3-Diphenylquinoxaline-6-carboxamide** is typically achieved through a multi-step process starting from its carboxylic acid precursor, 2,3-diphenylquinoxaline-6-carboxylic acid. This precursor itself is synthesized via a well-established condensation reaction.

Synthesis of 2,3-Diphenylquinoxaline-6-carboxylic acid (Precursor)

The foundational step involves the condensation of an α -dicarbonyl compound (benzil) with a substituted o-phenylenediamine (3,4-diaminobenzoic acid).^[7] This reaction is a cornerstone for creating the quinoxaline ring system.^[8]

Experimental Protocol:

- **Reaction Setup:** A mixture of equimolar amounts of benzil (1.0 eq) and 3,4-diaminobenzoic acid (1.0 eq) is prepared in glacial acetic acid.^[7]
- **Reaction Conditions:** The mixture is stirred at 50 °C for a duration of 4–8 hours.^[7] The progress of the reaction is monitored using Thin-Layer Chromatography (TLC).
- **Isolation and Purification:** Upon completion, the product precipitates out of the solution. The solid is collected by filtration and purified by recrystallization from ethanol or ethyl acetate to yield 2,3-diphenylquinoxaline-6-carboxylic acid.^[7]

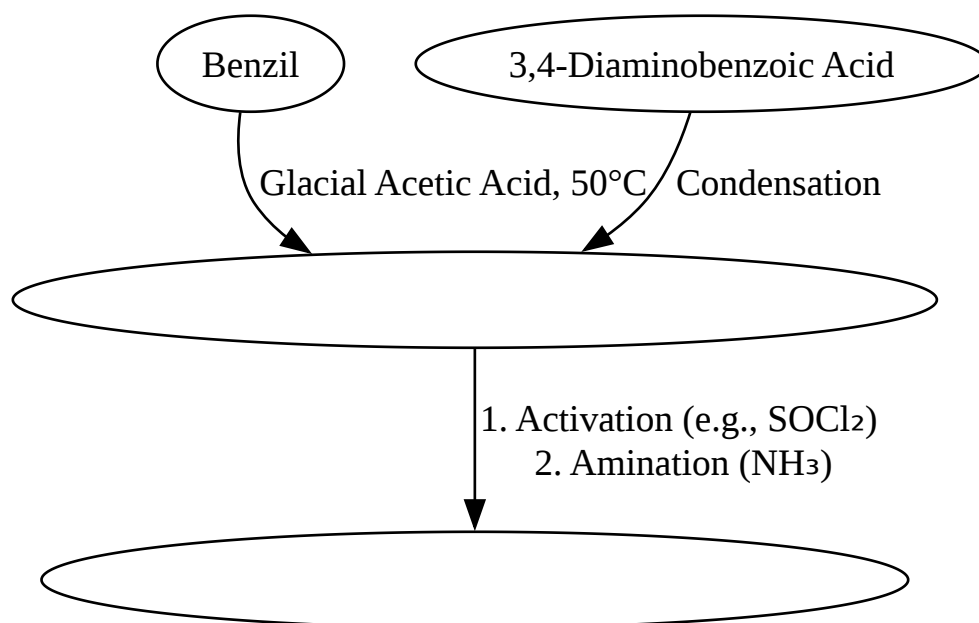
Conversion to 2,3-Diphenylquinoxaline-6-carboxamide

The conversion of the carboxylic acid to the corresponding carboxamide is a standard organic transformation, often proceeding through an activated intermediate like an acid chloride or an active ester, followed by amination. While the direct conversion to the primary amide is not detailed in the provided results, a common laboratory procedure is outlined below.

Experimental Protocol:

- **Activation of Carboxylic Acid:** The precursor, 2,3-diphenylquinoxaline-6-carboxylic acid, is treated with a chlorinating agent such as thionyl chloride (SOCl_2) or oxalyl chloride to form the corresponding acid chloride. This reaction is typically performed in an inert solvent under anhydrous conditions.
- **Amination:** The resulting acid chloride is then carefully reacted with an excess of ammonia (aqueous or in a solution like dioxane) to form the **2,3-diphenylquinoxaline-6-carboxamide**.

- **Work-up and Purification:** The crude product is isolated by filtration, washed with water to remove excess ammonia and salts, and then purified, often by recrystallization, to yield the final product.



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Structural Characterization

The identity and purity of the synthesized compound are confirmed using standard spectroscopic techniques:

- **Nuclear Magnetic Resonance (NMR):** ¹H and ¹³C NMR spectroscopy are used to confirm the arrangement of protons and carbon atoms, respectively.[9][10][11] The spectra would show characteristic signals for the aromatic protons of the phenyl and quinoxaline rings, as well as the amide protons.
- **Infrared (IR) Spectroscopy:** IR analysis would reveal characteristic absorption bands for the C=O (amide I) and N-H (amide II) stretching vibrations of the carboxamide group, in addition to C=N and aromatic C-H stretches.[9]
- **Mass Spectrometry (MS):** Mass spectrometry is employed to confirm the molecular weight of the compound by identifying the molecular ion peak.[9][10]

Biological Activity and Therapeutic Potential

Quinoxaline derivatives are a wellspring of biologically active compounds, and the 2,3-diphenylquinoxaline scaffold is no exception.[\[3\]](#)[\[4\]](#)[\[12\]](#) While specific data on the 6-carboxamide derivative is limited, the broader class of compounds exhibits significant potential in several therapeutic areas.

Anticancer and Antineoplastic Activity

The most prominent potential application for this class of compounds is in oncology. 2,3-Diphenylquinoxaline-6-carboxylic acid is noted as a potential antineoplastic agent.[\[13\]](#) Research has shown that derivatives of 2,3-diphenylquinoxaline can act as potent inhibitors of tubulin polymerization by binding to the colchicine binding site, thereby disrupting microtubule dynamics and inducing cell cycle arrest and apoptosis in cancer cells.[\[14\]](#)

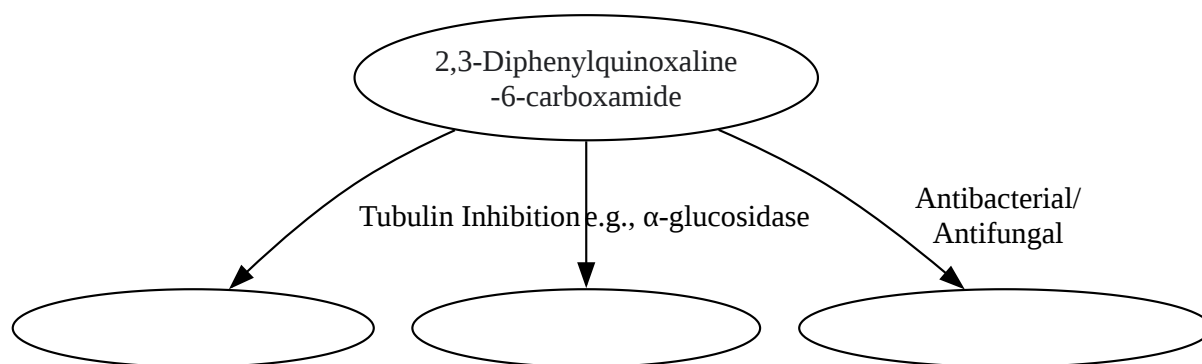
Structure-activity relationship (SAR) studies have indicated that electron-withdrawing groups at the 6-position of the quinoxaline ring can enhance this tubulin inhibitory activity.[\[14\]](#) The carboxamide group, being electron-withdrawing, suggests that **2,3-Diphenylquinoxaline-6-carboxamide** could be a promising candidate for anticancer drug development.[\[14\]](#)

Enzyme Inhibition

Derivatives of 2,3-diphenylquinoxaline have been investigated as inhibitors of various enzymes. For instance, hybrids of 2,3-diphenylquinoxaline-6-carbohydrazide have been synthesized and shown to be potent α -glucosidase inhibitors, with potential applications in managing diabetes.[\[7\]](#) This suggests that the 6-position of the quinoxaline ring is a viable site for modification to develop enzyme inhibitors.

Antimicrobial Properties

The quinoxaline core is associated with broad-spectrum antimicrobial activity.[\[15\]](#)[\[16\]](#) Derivatives have shown efficacy against various strains of bacteria and fungi.[\[4\]](#)[\[16\]](#) While specific studies on the 6-carboxamide are needed, it is plausible that it could exhibit antimicrobial properties, a common feature of this chemical family.



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General Protocol for In Vitro Cytotoxicity Evaluation (MTT Assay)

To assess the potential anticancer activity of **2,3-Diphenylquinoxaline-6-carboxamide**, a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay can be employed to measure cellular metabolic activity as an indicator of cell viability.^[1]

Methodology:

- Cell Seeding: Cancer cells (e.g., MCF-7, HT-29) are seeded into a 96-well plate at a specific density and incubated overnight to allow for attachment.^[1]^[14]
- Compound Treatment: The cells are treated with a range of concentrations of the test compound, **2,3-Diphenylquinoxaline-6-carboxamide**, and incubated for a defined period (e.g., 48 or 72 hours).^[1]
- MTT Addition: Following incubation, an MTT solution is added to each well, and the plate is incubated for an additional 3-4 hours at 37°C, allowing viable cells to reduce the yellow MTT to purple formazan crystals.^[1]
- Solubilization: The culture medium is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.^[1]

- Absorbance Measurement: The absorbance of the solution is measured using a microplate reader at a wavelength of approximately 570 nm.[1] The results are used to calculate the IC₅₀ value, representing the concentration of the compound that inhibits cell growth by 50%.

Conclusion

2,3-Diphenylquinoxaline-6-carboxamide is a member of the pharmacologically significant quinoxaline family. Its synthesis is straightforward, building upon the well-understood chemistry of quinoxaline formation. Based on the established biological activities of closely related analogues, this compound holds considerable promise as a scaffold for the development of new therapeutic agents, particularly in the realm of oncology. The presence of the carboxamide group at the 6-position is a strategic feature that may enhance its activity as a tubulin polymerization inhibitor. Further investigation into its specific biological targets and mechanism of action is warranted to fully elucidate its therapeutic potential.

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